

Technical Guide: Physicochemical Properties of 4-Bromo-5-methylthiazole

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Compound of Interest

Compound Name: 4-Bromo-5-methylthiazole

Cat. No.: B580489

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Introduction

4-Bromo-5-methylthiazole is a substituted thiazole derivative of interest in synthetic organic chemistry, serving as a versatile building block for the preparation of more complex molecules, including those with potential pharmacological activity. Thiazole rings are core structures in a variety of bioactive compounds and pharmaceuticals. A thorough understanding of the physicochemical properties of intermediates like **4-Bromo-5-methylthiazole** is crucial for its effective use in research and development, particularly in reaction design, purification, and formulation. This technical guide provides a summary of the known physical properties of **4-Bromo-5-methylthiazole**, general experimental protocols for their determination, and a representative synthetic workflow.

Core Physical Properties

The physical properties of **4-Bromo-5-methylthiazole** are essential for its handling, storage, and application in chemical synthesis. While experimentally determined data for this specific compound is limited in publicly available literature, predicted values provide useful estimates.

Data Presentation

A summary of the available quantitative data for **4-Bromo-5-methylthiazole** is presented in Table 1. It is important to note that several of these values are predicted through computational

models.

Property	Value	Source
Molecular Formula	C ₄ H ₄ BrNS	[1] [2]
Molecular Weight	178.05 g/mol	[1] [2]
Physical Form	Liquid	[3]
Boiling Point	207.3 ± 20.0 °C (Predicted)	[1]
Density	1.702 ± 0.06 g/cm ³ (Predicted)	[1]
Melting Point	No data available	[3]
Solubility	Fairly soluble in ether and alcohol; sparingly soluble in water (general for thiazoles)	[4]
Flash Point	No data available	[3]
pKa (Conjugated Acid)	2.5 (general for thiazole)	[4]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **4-Bromo-5-methylthiazole** are not readily available. However, standard methodologies for organic compounds can be applied.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a small sample of **4-Bromo-5-methylthiazole**, the boiling point can be determined using the following micro-method:

- Sample Preparation: A small amount of the liquid is placed in a capillary tube, which is then attached to a thermometer.
- Heating: The thermometer and capillary tube assembly are placed in a heating bath (e.g., a Thiele tube with heating oil).

- Observation: The temperature is slowly increased. The boiling point is recorded as the temperature at which a steady stream of bubbles emerges from the capillary tube, and is the same temperature at which the last bubble escapes as the apparatus cools.

Determination of Density

The density of a liquid is its mass per unit volume. A common and accurate method for determining the density of a liquid like **4-Bromo-5-methylthiazole** is by using a pycnometer:

- Pycnometer Calibration: The empty pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., distilled water) and weighed again. The volume of the pycnometer can be calculated from this data.
- Sample Measurement: The pycnometer is emptied, dried, and filled with **4-Bromo-5-methylthiazole**.
- Calculation: The pycnometer containing the sample is weighed. The mass of the sample is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Solubility

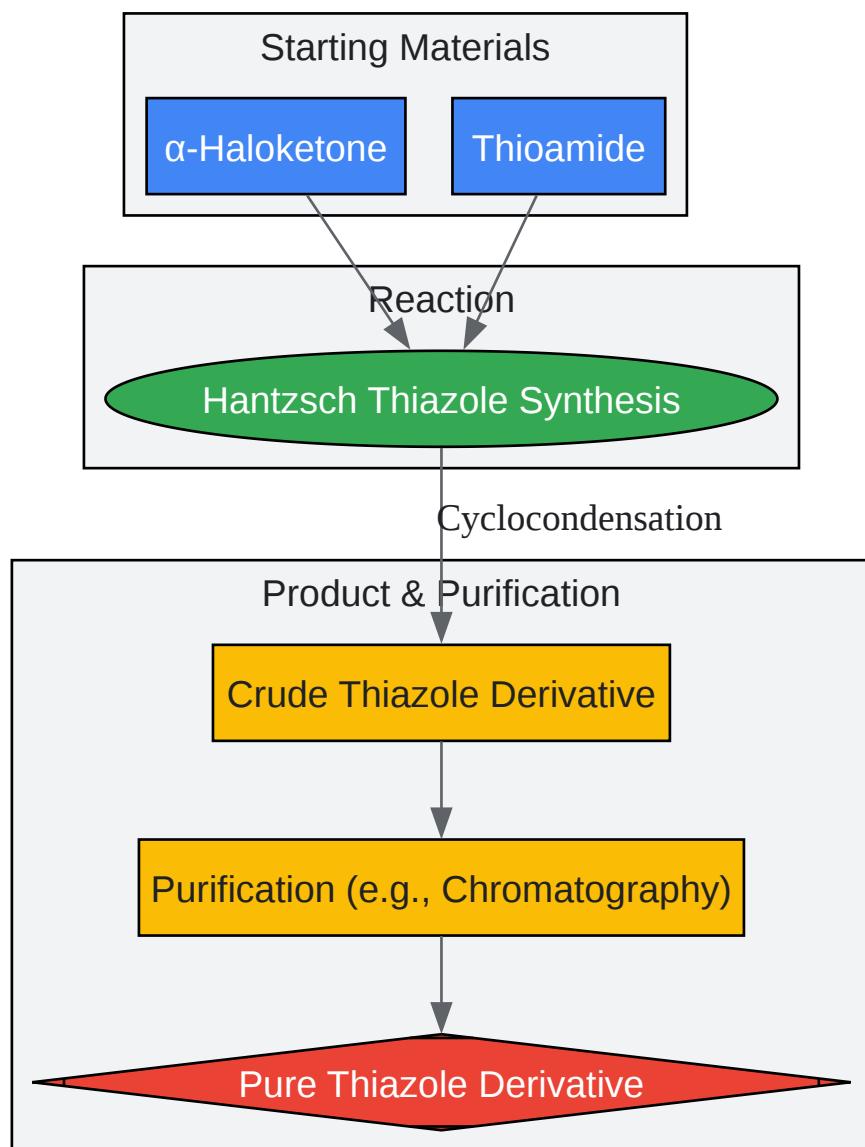
The solubility of **4-Bromo-5-methylthiazole** in various solvents can be determined by the following general procedure:

- Sample Addition: A known volume of the solvent (e.g., water, ethanol, ether) is placed in a vial at a controlled temperature.
- Incremental Addition: Small, known amounts of **4-Bromo-5-methylthiazole** are added to the solvent with vigorous stirring until a saturated solution is obtained (i.e., no more solute dissolves).
- Quantification: The amount of dissolved solute is determined, and the solubility is expressed in terms of grams per liter (g/L) or moles per liter (mol/L). For sparingly soluble substances, analytical techniques like UV-Vis spectroscopy or HPLC can be used to quantify the concentration in the saturated solution.

Synthesis and Reaction Workflow

While specific signaling pathways involving **4-Bromo-5-methylthiazole** are not documented, its role as a synthetic intermediate is well-established. The following diagram illustrates a generalized workflow for the synthesis of a thiazole derivative, which is a common application for compounds of this class.

Generalized Synthetic Workflow for Thiazole Derivatives



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Caption: A generalized workflow for the Hantzsch synthesis of thiazole derivatives.

Conclusion

This technical guide provides a consolidated overview of the currently available physical property data for **4-Bromo-5-methylthiazole**. While there is a reliance on predicted values, these serve as a valuable starting point for researchers. The outlined experimental protocols offer standardized methods for the empirical determination of these properties. The provided synthetic workflow illustrates the typical use of such a compound in the broader context of medicinal and materials chemistry. Further experimental validation of the physical properties of **4-Bromo-5-methylthiazole** is encouraged to enhance the collective knowledge base for this useful synthetic building block.

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